

# Personal protective equipment for handling 4,5-Dihydrofuran-3-carboxylic acid

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4,5-Dihydrofuran-3-carboxylic acid

Cat. No.: B1296813

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## Essential Safety and Handling Guide for 4,5-Dihydrofuran-3-carboxylic acid

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **4,5-Dihydrofuran-3-carboxylic acid** (CAS No. 98021-62-6). Adherence to these procedures is essential for ensuring laboratory safety and proper environmental stewardship.

## Hazard Identification and Personal Protective Equipment (PPE)

**4,5-Dihydrofuran-3-carboxylic acid** is classified with the following hazards:

- Harmful if swallowed (H302)[1][2]
- Causes skin irritation (H315)[1][2]
- Causes serious eye irritation (H319)[1][2]
- May cause respiratory irritation (H335)[1][2]

A comprehensive personal protective equipment (PPE) strategy is mandatory to minimize exposure. The following table summarizes the recommended PPE for handling this compound.

PPE Category	Recommended Equipment	Justification & Best Practices
Eye and Face Protection	Chemical safety goggles that meet ANSI Z.87.1 standards. A face shield should be worn over goggles when there is a significant risk of splashing.	Prevents contact with the eyes, which can cause serious irritation[1][2][3].
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber). A chemical-resistant lab coat must be worn and fully buttoned. Fully enclosed shoes are required.	Protects against skin irritation[1][2]. Gloves should be inspected before use and changed immediately if contaminated[3][4].
Respiratory Protection	All handling should occur in a well-ventilated area, preferably a certified chemical fume hood. If engineering controls are insufficient or when handling powders that may become airborne, a NIOSH-approved respirator is required.	Minimizes the risk of respiratory tract irritation from inhaling dust or vapors[1][2][3].

## Operational and Disposal Plans

### Safe Handling Protocol:

- Preparation:
  - Designate a specific work area within a certified chemical fume hood.
  - Ensure the fume hood is functioning correctly before starting work.
  - Assemble all necessary equipment (e.g., spatulas, glassware, waste containers) beforehand.

- Ensure an emergency eyewash station and safety shower are readily accessible[5].
- Handling the Chemical:
  - Don all required PPE as specified in the table above.
  - Handle the substance carefully to avoid generating dust.
  - Avoid direct contact with the skin and eyes[5].
  - Do not eat, drink, or smoke in the laboratory area where the chemical is handled[2][6].
  - Wash hands thoroughly with soap and water after handling, even if gloves were worn.
- Post-Handling:
  - Decontaminate the work surface and any used equipment.
  - Remove PPE in the correct order to prevent cross-contamination (e.g., gloves first, then lab coat, then eye protection).
  - Dispose of all contaminated disposable materials as hazardous waste.

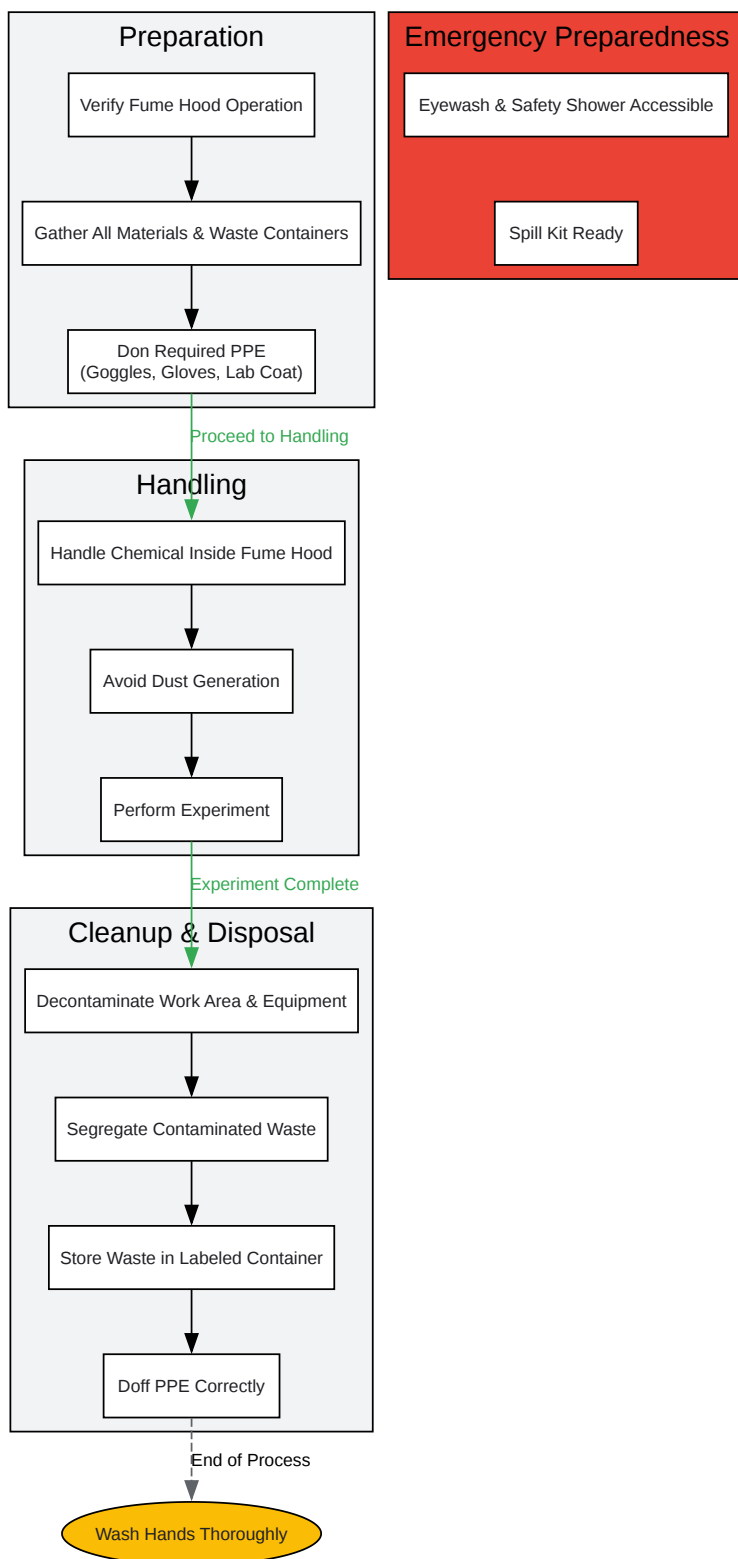
#### Spill and Disposal Plan:

- Spill Cleanup:
  - For small spills, carefully sweep or scoop up the material and place it into a dedicated, labeled hazardous waste container[5]. Avoid generating dust[5].
  - Ensure proper PPE is worn during cleanup.
- Waste Disposal:
  - All waste materials contaminated with **4,5-Dihydrofuran-3-carboxylic acid** must be treated as hazardous chemical waste[5].
  - Collect solid waste in a clearly labeled, sealable container[3][5]. The label should include the full chemical name and associated hazards[5].

- Do not dispose of this compound down the drain or in regular trash[4][5].
- Arrange for disposal through a licensed hazardous waste disposal company in accordance with all federal, state, and local environmental regulations[2][4][5].

## Workflow for Handling 4,5-Dihydrofuran-3-carboxylic acid

## Workflow for Safe Handling of 4,5-Dihydrofuran-3-carboxylic acid

[Click to download full resolution via product page](#)Caption: Workflow for the safe handling of **4,5-Dihydrofuran-3-carboxylic acid**.

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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)